

Pentafluorophenyl Phenylmethanesulfonate: Structural Architecture and Synthetic Utility

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentafluorophenyl
phenylmethanesulfonate

CAS No.: 864450-16-8

Cat. No.: B2859294

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Executive Summary

Pentafluorophenyl phenylmethanesulfonate (CAS: 864450-16-8), often abbreviated as PFP-phenylmethanesulfonate, is a highly specialized sulfonylation reagent used in organic synthesis, medicinal chemistry, and proteomics.^[1] Structurally, it consists of a benzylsulfonyl group activated by a pentafluorophenyl (PFP) ester moiety.

Unlike traditional sulfonyl chlorides, which are moisture-sensitive and prone to rapid hydrolysis, PFP sulfonates are crystalline, shelf-stable "active esters." They offer a controlled reactivity profile, allowing for the selective formation of sulfonamides under mild conditions. This guide details the chemical structure, synthesis, mechanistic reactivity, and applications of this compound, providing a rigorous reference for research and development.^[2]

Molecular Architecture & Properties^{[3][4]}

Chemical Structure

The molecule is composed of two distinct domains linked by a sulfonate ester bond (

):

- The Acyl Component (Benzylsulfonyl): A phenylmethanesulfonyl group () which acts as the electrophile.
- The Leaving Group (Pentafluorophenoxy): A perfluorinated phenol ring () which activates the sulfur center.

Formula:

Molecular Weight: 338.25 g/mol

Electronic & Steric Considerations

- Activation: The five fluorine atoms on the phenoxy ring exert a strong inductive electron-withdrawing effect (). This pulls electron density away from the ester oxygen, destabilizing the bond and making the sulfur atom highly electrophilic ().
- Stability: despite this activation, the conjugation between the oxygen lone pairs and the perfluorinated ring provides enough resonance stabilization to render the compound stable to atmospheric moisture, a significant advantage over phenylmethanesulfonyl chloride.
- Leaving Group Ability: The pentafluorophenoxide anion () is a weak base (of pentafluorophenol 5.5 vs. 10 for phenol), making it an excellent leaving group during nucleophilic substitution.

Physical Properties Table

Property	Data
CAS Number	864450-16-8
Appearance	White to off-white crystalline solid
Melting Point	91–93 °C
Solubility	Soluble in DCM, THF, EtOAc, Acetone; Insoluble in Water
Storage	2–8 °C (Refrigerate), Moisture sensitive (long-term)

Synthesis & Preparation Protocol

The most robust method for synthesizing pentafluorophenyl phenylmethanesulfonate involves the condensation of phenylmethanesulfonyl chloride with pentafluorophenol in the presence of a non-nucleophilic base.

Reagents & Materials[5]

- Precursor: Phenylmethanesulfonyl chloride (1.0 equiv)
- Coupling Partner: Pentafluorophenol (1.0 equiv)
- Base: Triethylamine () or Diisopropylethylamine (DIPEA) (1.1 equiv)
- Solvent: Dichloromethane (DCM), anhydrous

Step-by-Step Procedure

- Preparation: In a flame-dried round-bottom flask under an inert atmosphere (or Ar), dissolve pentafluorophenol (10 mmol) in anhydrous DCM (50 mL).
- Base Addition: Cool the solution to 0 °C using an ice bath. Add triethylamine (11 mmol) dropwise over 5 minutes. Stir for 10 minutes.

- **Sulfonylation:** Add a solution of phenylmethanesulfonyl chloride (10 mmol) in DCM (10 mL) dropwise to the reaction mixture at 0 °C.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 4:1) for the disappearance of the starting phenol.
- **Workup:**
 - Wash the organic phase with 1M HCl (2 x 30 mL) to remove excess base.
 - Wash with saturated (2 x 30 mL) and brine (30 mL).
 - Dry over anhydrous , filter, and concentrate under reduced pressure.
- **Purification:** Recrystallize the crude solid from a mixture of Hexane/Ethyl Acetate to yield white needles.

Reactivity & Mechanism[6]

The primary utility of PFP-phenylmethanesulfonate is as a benzylsulfonylating agent. It reacts with nucleophiles (amines, thiols, alcohols) to transfer the benzylsulfonyl group.

Mechanism: Aminolysis

The reaction with a primary amine proceeds via a concerted

-like substitution at the sulfur atom (or an addition-elimination pathway involving a trigonal bipyramidal transition state).

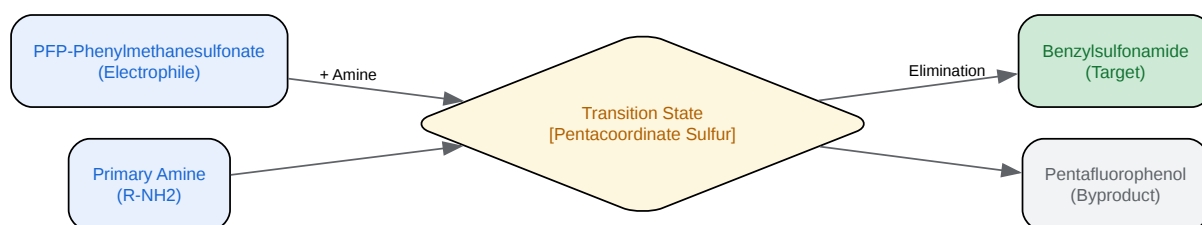
Key Advantages over Chlorides:

- **Selectivity:** Reacts preferentially with primary amines over secondary amines or alcohols under controlled conditions.

- No Acid Generation: The leaving group is a phenol, not HCl, preventing acid-catalyzed side reactions (though base is usually added to scavenge the proton).

Mechanistic Visualization

The following diagram illustrates the pathway for sulfonamide formation.



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Figure 1: Reaction pathway for the aminolysis of PFP-phenylmethanesulfonate.

Applications in Drug Development & Proteomics

"Active Ester" Strategy in Med Chem

In medicinal chemistry, sulfonamides are a privileged scaffold. Using PFP-phenylmethanesulfonate allows for parallel synthesis (combinatorial chemistry) because the reagent can be weighed out in open air, unlike the hydrolytically unstable sulfonyl chloride.

- Workflow: Dispense PFP-sulfonate into well plates

Add amine library

Add mild base (e.g.,

)

Heat (if necessary)

Scavenge PFP byproduct.

Proteomics and Bioconjugation

The compound serves as a probe for labeling lysine residues on proteins with the benzylsulfonyl moiety.

- **Stability:** The PFP ester is stable enough to survive aqueous buffers for short periods, allowing for specific labeling reactions at controlled pH (typically pH 7.5–8.5).
- **Mass Spec:** The introduction of the benzylsulfonyl group adds a specific mass shift, and the loss of the pentafluorophenyl group is easily monitored.

Analytical Characterization

To validate the identity of synthesized or purchased material, compare against these characteristic spectral data points.

Representative NMR Data

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
H NMR ()	7.30 – 7.50	Multiplet	Phenyl (Ar-H, 5H)
4.65	Singlet	Benzylic (, 2H)	
F NMR ()	-152.0 to -153.0	Multiplet	Ortho-F (2F)
-156.5 to -157.5	Triplet	Para-F (1F)	
-161.0 to -162.0	Multiplet	Meta-F (2F)	

Mass Spectrometry

- **Ionization:** ESI+ or APCI

- Parent Ion:

or

typically observed.
- Fragmentation: Loss of the

group (mass 183) is a characteristic fragmentation pathway.

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319).
- Precautions: Wear nitrile gloves and safety goggles. Handle in a fume hood to avoid inhalation of dust.
- Disposal: Dispose of as halogenated organic waste. The pentafluorophenol byproduct is toxic to aquatic life and should not be released into drains.

References

- Caddick, S., Wilden, J. D., & Judd, D. B. (2002).[3] Pentafluorophenyl Sulfonate Ester as a Protecting Group for the Preparation of Biaryl- and Heterobiaryl Sulfonate Esters. Organic Letters, 4(15), 2549–2551. [Link](#)
- Caddick, S., Wilden, J. D., & Judd, D. B. (2005). Observations on the reactivity of pentafluorophenyl sulfonate esters. Organic & Biomolecular Chemistry, 3, 1373-1377. [Link](#)
- BenchChem. (2025).[2][4] A Comprehensive Technical Review of Pentafluorophenyl Ethenesulfonate. (Referenced for general PFP sulfonate protocols). [Link](#)
- Santa Cruz Biotechnology. (2025). **2,3,4,5,6-Pentafluorophenyl phenylmethanesulfonate** Product Data Sheet. [Link](#)
- Sigma-Aldrich. (2025). Pentafluorophenyl phenylmethanesulfonate Safety Data Sheet. [Link](#)

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- [1. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [2. benchchem.com](https://benchchem.com) [benchchem.com]
- [3. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [4. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
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